

Using ReS₂ in energy storage and supercapacitor devices

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Rhenium sulfide (ReS₂)

CAS No.: 12038-63-0

Cat. No.: B1218675

[Get Quote](#)

Application Note: AN-ReS₂-ES-2024 Title: Architecture and Protocol for Rhenium Disulfide (ReS₂) in High-Performance Pseudocapacitors and Ion Batteries

Executive Summary

Objective: To provide a standardized methodology for synthesizing, fabricating, and characterizing Rhenium Disulfide (ReS₂) electrodes for energy storage applications. **Target Audience:** Materials Scientists, Electrochemists, and R&D Engineers.[1] **Core Insight:** Unlike Group VI TMDs (MoS₂, WS₂), ReS₂ exhibits a unique distorted 1T (triclinic) crystal structure characterized by Peierls distortion. This results in extremely weak interlayer coupling, allowing bulk ReS₂ to behave electronically and vibrationally as decoupled monolayers. This application note leverages this "monolayer-in-bulk" behavior to maximize ion intercalation sites without complex exfoliation steps.

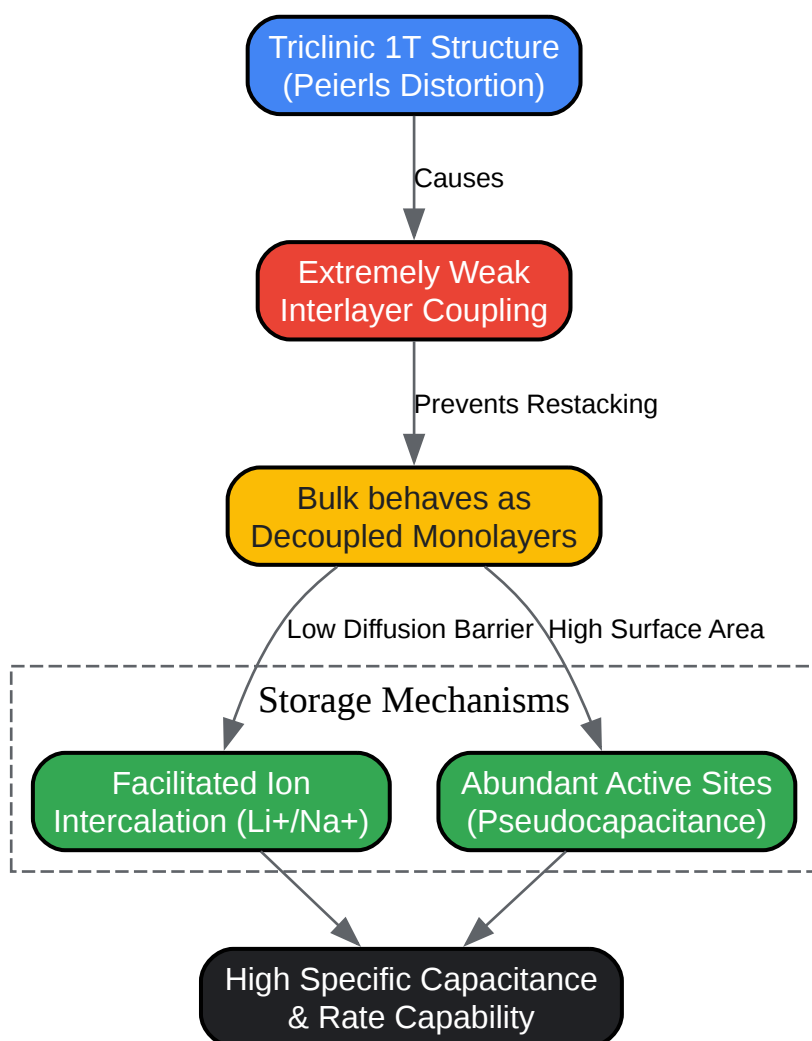
Mechanistic Rationale

The superior performance of ReS₂ over conventional dichalcogenides stems from its anisotropic lattice. In MoS₂, strong van der Waals forces lead to restacking, limiting ion diffusion. In ReS₂, the lack of an ordered stacking sequence reduces the energy barrier for ion

intercalation (Li^+ , Na^+ , or K^+) and exposes abundant active edge sites for pseudocapacitive redox reactions.

Diagram 1: Structural Advantage & Charge Storage Mechanism

This diagram illustrates the logical flow from crystal structure to electrochemical performance.



[Click to download full resolution via product page](#)

Caption: Causal pathway linking ReS_2 's unique triclinic lattice to enhanced electrochemical energy storage metrics.

Protocol A: Hydrothermal Synthesis of ReS₂ Nanoflowers

Rationale: Hydrothermal synthesis is preferred over CVD for energy storage because it yields high-surface-area 3D architectures (nanoflowers) rather than flat 2D films.

Materials:

- Ammonium Perrhenate (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">
) - Re Precursor[2]
- Thiourea (
) or Thioacetamide - S Precursor
- Hydroxylamine Hydrochloride (
) - Reducing Agent[3]
- Deionized (DI) Water (18.2 MΩ·cm)

Step-by-Step Methodology:

- Precursor Dissolution:
 - Dissolve 134 mg of
and 190 mg of Thiourea in 30 mL of DI water.
 - Critical Step: Add 100 mg of
. This prevents the oxidation of intermediate species and promotes the formation of the 1T phase.
 - Stir magnetically for 30 minutes at room temperature until a clear solution forms.
- Autoclave Assembly:

- Transfer the solution into a 50 mL Teflon-lined stainless steel autoclave.
- Safety: Ensure the fill volume does not exceed 80% to prevent overpressure.
- Thermal Treatment:
 - Seal the autoclave and place it in a convection oven.
 - Heat to 220°C at a ramp rate of 5°C/min.
 - Hold temperature for 24 hours.
- Harvesting:
 - Allow the autoclave to cool naturally to room temperature.[\[4\]](#)
 - Centrifuge the resulting black precipitate at 6000 rpm for 10 minutes.
 - Wash 3x with DI water and 3x with Ethanol to remove unreacted precursors.
- Drying:
 - Vacuum dry the powder at 60°C for 12 hours.[\[4\]](#)

Protocol B: Electrode Fabrication

Rationale: A binder-conductive additive network is essential to overcome the semiconducting nature of ReS_2 (Bandgap ~ 1.35 eV).

Components:

- Active Material: Synthesized ReS_2 Nanoflowers (80 wt%)
- Conductive Agent: Acetylene Black or Super P (10 wt%)
- Binder: Polyvinylidene Fluoride (PVDF) (10 wt%)
- Solvent: N-Methyl-2-pyrrolidone (NMP)

- Current Collector: Nickel Foam (for Supercapacitors) or Copper Foil (for Li-ion Anodes)

Fabrication Workflow:

- Slurry Preparation:
 - Mix ReS_2 , Acetylene Black, and PVDF in a mortar.
 - Add NMP dropwise while grinding to form a viscous, homogenous slurry.
 - Expert Tip: Grind for at least 30 minutes. Inhomogeneity leads to high Equivalent Series Resistance (ESR).
- Coating:
 - For Supercapacitors: Press the slurry onto a pre-cleaned (treated) Nickel foam (area).
 - For Batteries: Doctor-blade the slurry onto Cu foil (thickness $\sim 100\ \mu\text{m}$).
- Drying & Pressing:
 - Dry at 80°C in a vacuum oven for 12 hours.
 - Press the electrode at 10 MPa to ensure good electrical contact between the material and the current collector.
 - Target Mass Loading: $1.0 - 2.0\ \text{mg}/\text{cm}^2$.

Protocol C: Electrochemical Characterization

Setup: 3-Electrode System (Half-cell).

- Working Electrode: ReS_2 on Ni Foam.
- Counter Electrode: Platinum Wire or Graphite Rod.

- Reference Electrode: Ag/AgCl (for aqueous electrolytes like) or Hg/HgO (for alkaline).

Key Experiments:

Cyclic Voltammetry (CV)[8]

- Parameters: Voltage window -0.2V to 0.8V; Scan rates 5 to 100 mV/s.
- Interpretation: Look for quasi-rectangular shapes indicating EDLC (Electric Double-Layer Capacitance) combined with broad redox humps indicating pseudocapacitance.
- Validation: Current () should scale with scan rate () as . If , the process is surface-controlled (fast kinetics).

Galvanostatic Charge-Discharge (GCD)

- Parameters: Current densities 0.5, 1, 2, 5, 10 A/g.
- Calculation: Specific Capacitance ()

Where

is discharge current,

is discharge time,

is mass of active material,

is voltage window (excluding IR drop).

Electrochemical Impedance Spectroscopy (EIS)

- Parameters: Frequency range 0.01 Hz to 100 kHz; Amplitude 5 mV.
- Interpretation:
 - High Freq (Intercept):
(Solution resistance + Contact resistance).
 - Semicircle:
(Charge transfer resistance).
 - Low Freq (Slope): Warburg impedance. A vertical line indicates ideal capacitive behavior; a 45° line indicates diffusion limitations.

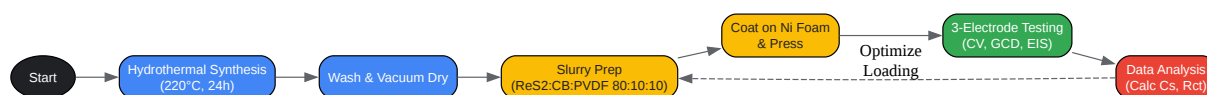
Performance Benchmarks

Comparison of ReS₂ performance against standard materials (Data aggregated from recent literature).

Material	Morphology	Electrolyte	Specific Capacitance (F/g)	Retention (Cycles)	Ref
ReS ₂ (Bulk)	Micro-particles	1M Na ₂ SO ₄	~40 - 50	85% (1000)	[1]
ReS ₂ (Hydrothermal)	Nanoflowers	1M Na ₂ SO ₄	189.3	92% (3000)	[2]
Mo-doped ReS ₂	Defect-rich Sheets	1M Na ₂ SO ₄	206.3	91.7% (5000)	[3]
MoS ₂	Nanosheets	1M Na ₂ SO ₄	~100 - 130	80% (2000)	[1]

Experimental Workflow Visualization

This diagram guides the researcher through the complete experimental lifecycle.



[Click to download full resolution via product page](#)

Caption: Operational workflow for ReS₂ electrode development from synthesis to validation.

References

- Comparison of ReS₂ vs MoS₂: "ReS₂ vs MoS₂: Viable Electrodes for Batteries and Capacitors." ResearchGate.[5] Available at: [\[Link\]](#)
- Hydrothermal Synthesis Protocol: "Room temperature synthesis of ReS₂ through aqueous perrhenate sulfidation." PubMed / NIH. Available at: [\[Link\]](#) (Note: While title mentions room temp, body details hydrothermal variations).
- Doping Enhancement: "ReS₂: A High-Rate Pseudocapacitive Energy Storage Material." ACS Applied Energy Materials. Available at: [\[Link\]](#)
- General Properties: "Rhenium Disulfide - HQ Graphene." [6] HQ Graphene Product Data. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. echemlab.wordpress.com [echemlab.wordpress.com]
- 2. High-performance hydrogen evolution reaction by ReS₂/TiO₂ hollow microcones created through microwave-hydrothermal consecutive synthesis - Journal of Materials

Chemistry A (RSC Publishing) DOI:10.1039/D5TA01077B [pubs.rsc.org]

- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. chalcogen.ro](https://chalcogen.ro) [chalcogen.ro]
- [5. researchgate.net](https://researchgate.net) [researchgate.net]
- [6. hqgraphene.com](https://hqgraphene.com) [hqgraphene.com]
- To cite this document: BenchChem. [Using ReS_2 in energy storage and supercapacitor devices]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1218675/docs#using-res-in-energy-storage-and-supercapacitor-devices>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check